

SKF-83566 hydrobromide stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SKF-83566 hydrobromide

Cat. No.: B1682079

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Technical Support Center: SKF-83566 Hydrobromide

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **SKF-83566 hydrobromide**. Below you will find details on its stability, storage, and handling, as well as a troubleshooting guide and frequently asked questions to ensure the success of your experiments.

Stability and Storage

Proper storage and handling of **SKF-83566 hydrobromide** are critical to maintain its integrity and activity. Both the solid compound and its solutions have specific storage requirements.

Solid Compound

Parameter	Recommendation	Stability Period
Storage Temperature	Store desiccated at -20°C.[1]	At least 4 years.[1]
Shipping Temperature	Shipped at ambient temperature, can be shipped with blue ice.[2][3]	Not specified

Stock Solutions

It is recommended to prepare fresh solutions for immediate use, especially for in vivo experiments.^[4] If stock solutions must be prepared in advance, they should be aliquoted to avoid repeated freeze-thaw cycles and stored under the following conditions:

Solvent	Storage Temperature	Stability Period
DMSO	-80°C	Up to 2 years. ^[4]
DMSO	-20°C	Up to 1 year. ^[4]

Note: While some sources suggest stock solutions can be kept for several months at -20°C, it is best practice to use them as soon as possible.^[5]

Solubility Data

Solvent	Maximum Concentration	Special Conditions
DMSO	100 mM (41.31 mg/mL) ^[6]	-
Water	5 mM	Requires gentle warming and sonication in an ultrasonic bath. ^[5]
Water	Insoluble (at higher concentrations). ^[3]	-

Experimental Protocols

General Protocol for Preparing Stock Solutions

- Bring the vial of solid **SKF-83566 hydrobromide** to room temperature before opening.
- Add the appropriate volume of solvent (e.g., DMSO) to the vial to achieve the desired stock concentration.
- Vortex briefly to mix. If necessary, sonicate or gently warm the solution to ensure complete dissolution.

- For aqueous solutions, it is recommended to first dissolve the compound in an organic solvent like DMSO and then perform a serial dilution in the aqueous buffer of choice.
- Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as recommended.

General Protocol for Use in Cell Culture

- Thaw a single-use aliquot of the **SKF-83566 hydrobromide** stock solution at room temperature.
- Dilute the stock solution to the final desired concentration in your cell culture medium.
- Ensure the final concentration of the solvent (e.g., DMSO) in the culture medium is not toxic to your cells (typically $\leq 0.1\%$).
- Add the diluted compound to your cell culture plates and incubate for the desired period.
- Always include a vehicle control (culture medium with the same concentration of solvent) in your experimental setup.

Troubleshooting Guide & FAQs

This section addresses common issues that may arise during the handling and use of **SKF-83566 hydrobromide**.

Q1: My **SKF-83566 hydrobromide** is not dissolving in aqueous solution.

A1: **SKF-83566 hydrobromide** has limited solubility in water.^[3] For aqueous preparations, it is recommended to first prepare a concentrated stock solution in DMSO and then dilute it in your aqueous buffer.^[7] Gentle warming and sonication can also aid in the dissolution in water at lower concentrations.^[5]

Q2: I am observing unexpected or off-target effects in my experiment.

A2: While SKF-83566 is a potent and selective D1-like dopamine receptor antagonist, it is important to be aware of its other biological activities.^[6]^[8] Notably, it also acts as a competitive

inhibitor of the dopamine transporter (DAT) with an IC₅₀ of 5.7 μ M.[8][9] This dual activity could contribute to unexpected results. Additionally, it is an antagonist at the vascular 5-HT₂ receptor. [6][8] Consider these additional targets when interpreting your data.

Q3: How many times can I freeze-thaw my stock solution?

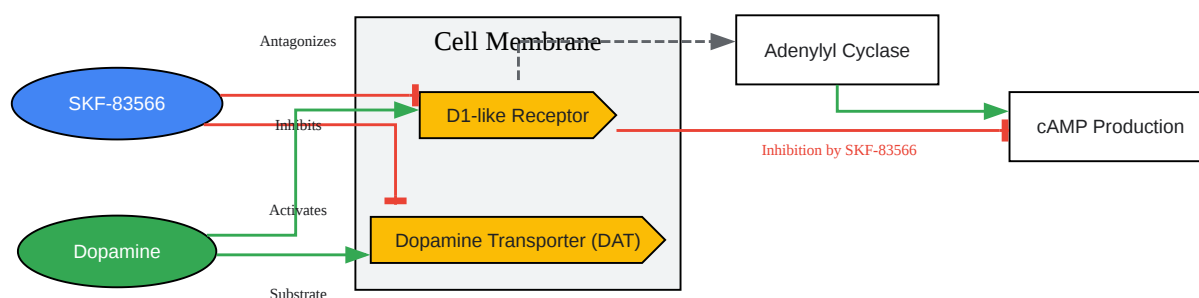
A3: It is strongly recommended to avoid repeated freeze-thaw cycles.[7] Aliquoting your stock solution into single-use vials is the best practice to maintain the compound's integrity.

Q4: Is **SKF-83566 hydrobromide** light sensitive?

A4: While specific data on light sensitivity is not readily available, it is good laboratory practice to protect all research compounds from prolonged light exposure. Store solutions in amber vials or cover them with aluminum foil.

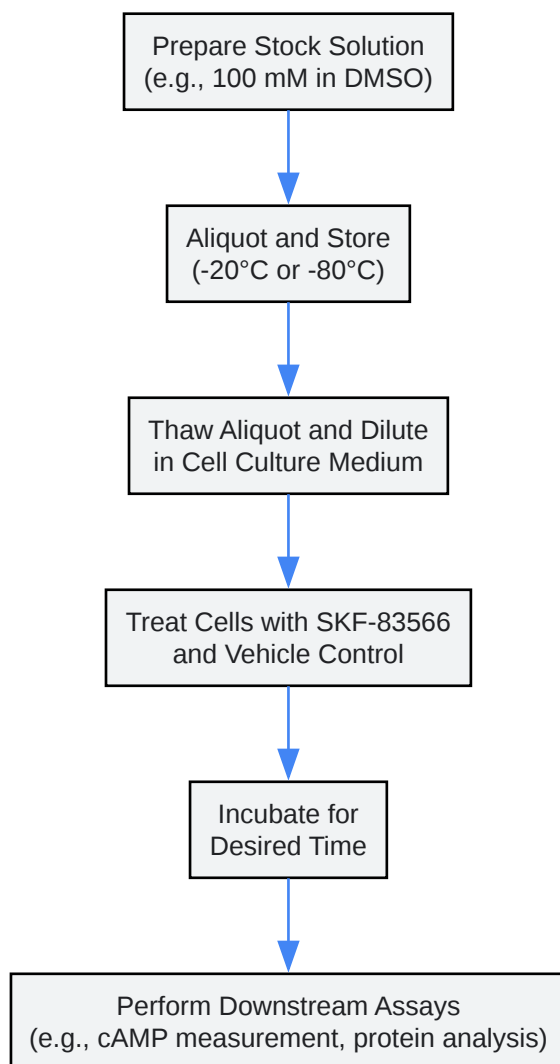
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the primary signaling pathway of SKF-83566 and a general experimental workflow.



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Caption: Mechanism of action of **SKF-83566 hydrobromide**.



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Caption: General experimental workflow for using SKF-83566.

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- To cite this document: BenchChem. [SKF-83566 hydrobromide stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682079#skf-83566-hydrobromide-stability-and-storage-conditions]

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